

Application Note: High-Sensitivity LC-MS/MS Quantitation of Omeprazole Sulfide

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Compound of Interest

Compound Name: Omeprazole Sulfide-13C,D3

Cat. No.: B1165146

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Internal Standard: Omeprazole Sulfide-

C,D

Methodology: Liquid-Liquid Extraction (LLE) coupled with ESI-Positive MRM

Introduction & Scientific Context

Omeprazole is a widely prescribed proton pump inhibitor (PPI) metabolized primarily by hepatic cytochrome P450 enzymes.[1] While the parent drug is the primary therapeutic agent, its metabolic profile provides critical data on CYP2C19 and CYP3A4 activity.

Omeprazole Sulfide (5-methoxy-2-[[[4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]thio]-1H-benzimidazole) is the reduced metabolite of omeprazole. Unlike the sulfone metabolite (formed via CYP3A4), the sulfide is formed via a reductive pathway and can be re-oxidized to the parent drug. Accurate quantitation of the sulfide is essential for:

- Pharmacokinetic (PK) Profiling: Understanding the reversible metabolism of PPIs.
- Phenotyping: Assessing metabolic shunting in poor vs. extensive metabolizers.

- Stability Monitoring: Differentiating between enzymatic metabolism and non-enzymatic degradation.

The Role of the Internal Standard (C, D)

The use of Omeprazole Sulfide-

C,D

is critical. PPIs are susceptible to matrix-induced ionization suppression. A structural analog (like lansoprazole) cannot perfectly track the ionization efficiency changes of omeprazole sulfide in complex matrices. The stable isotope-labeled internal standard (SIL-IS) co-elutes with the analyte, correcting for:

- Matrix Effects: Ion suppression/enhancement at the specific retention time.
- Extraction Efficiency: Variability in LLE recovery.
- Source Fluctuations: Spray instability in the ESI source.

Chemical & Physical Properties[2][3]

Property	Analyte: Omeprazole Sulfide	IS: Omeprazole Sulfide-C,D
CAS Number	73590-85-9	N/A (Custom Isotope)
Formula	C	C
	H	CH
	N	D
	O	N
	S	O
		S
Molecular Weight	329.42 g/mol	~333.4 g/mol (+4 Da shift)
LogP	~3.5 (Lipophilic)	~3.5
pKa	~4.0 (Pyridine N), ~8.8 (Benzimidazole NH)	Similar
Stability	Acid labile (though more stable than parent)	Light Sensitive (Amber glass required)

Note on Isotope Label Position: The +4 Da shift typically arises from a

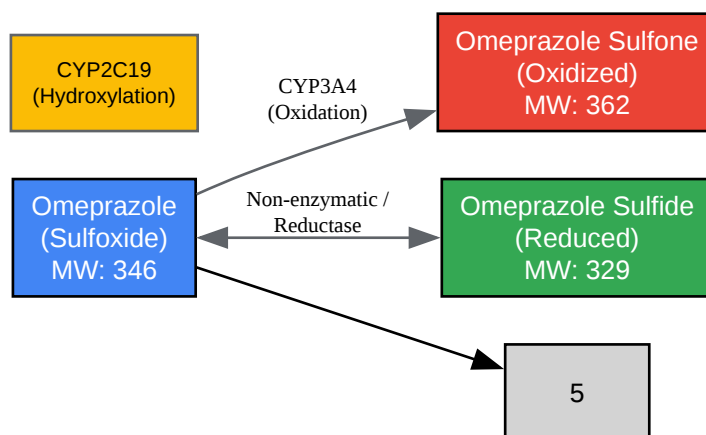
C on the methoxy group and D

on the methyl group of the benzimidazole moiety. Verification of label retention in the product ion is a mandatory method development step (see Section 4).

Metabolic & Analytical Workflow Visualization

Metabolic Pathway (Simplified)

Omeprazole sits at the center of an oxidative/reductive equilibrium.

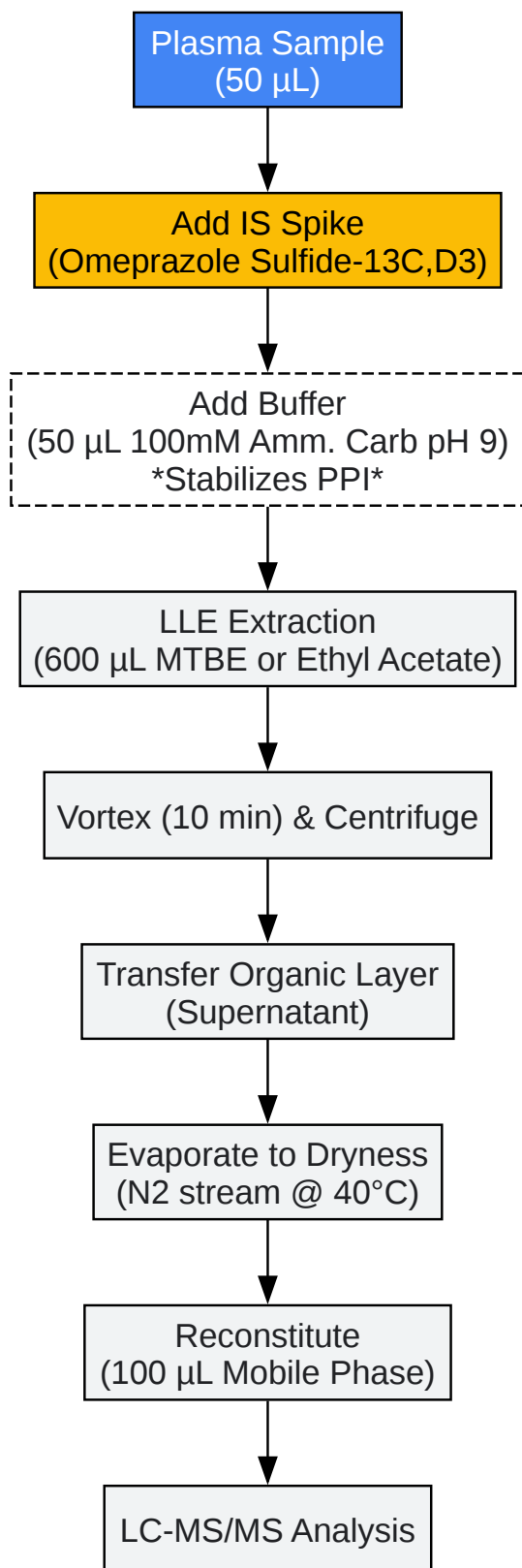


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Figure 1: Omeprazole metabolic pathway highlighting the reductive formation of the Sulfide metabolite.[2]

Sample Preparation Workflow

Liquid-Liquid Extraction (LLE) is chosen over Protein Precipitation (PPT) to remove phospholipids, which cause significant matrix effects in PPI analysis.



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Figure 2: LLE Workflow designed to maximize recovery while maintaining analyte stability via pH control.

Detailed Experimental Protocol

Mass Spectrometry Parameters (MRM Optimization)

The sulfide lacks the sulfoxide oxygen, altering its fragmentation compared to Omeprazole. The primary fragment arises from the cleavage of the C-S bond or the benzimidazole moiety.

- Ionization: ESI Positive (ESI+)
- Spray Voltage: 3500 - 4500 V
- Source Temp: 500°C (Optimized for flow rate)

MRM Transitions Table:

Compound	Precursor (Q1)	Product (Q3)	Collision Energy (eV)	Dwell (ms)	Mechanism
Omeprazole Sulfide	330.1	181.1	20 - 25	50	Benzimidazole-thiol ion
Qualifier	330.1	198.1	15 - 20	50	Pyridinyl methyl ion
IS (Ome-S-C,D)	334.1	185.1*	20 - 25	50	Label retained on Benzimidazole

*Critical Note on IS Transition: The transition 334.1 -> 185.1 assumes the

C and D

labels are located on the benzimidazole ring (common for commercial standards). If the label is on the pyridine ring, the transition would be 334.1 -> 181.1 (no mass shift in product), which causes cross-talk. Always infuse your specific IS to verify which fragment retains the label.

Chromatographic Conditions

Omeprazole and its metabolites are acid-labile.[3] While modern columns allow for generic acidic mobile phases (Formic acid), using a slightly higher pH or a rapid gradient minimizes on-column degradation.

- Column: Waters CORTECS C18+ (2.7 μ m, 2.1 x 50 mm) or Phenomenex Kinetex C18.
- Mobile Phase A: 5 mM Ammonium Acetate in Water (pH ~6.5).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.4 mL/min.[1][4]
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	10	Loading
0.5	10	Desalting
2.5	90	Elution
3.0	90	Wash
3.1	10	Re-equilibration

| 4.5 | 10 | Stop |

Reagents & Solution Preparation

- Stock Solutions (1 mg/mL): Dissolve Omeprazole Sulfide and IS in Methanol. Store at -20°C in amber glass (light sensitive).
- Working Standard: Dilute Stock to 10 μ g/mL in 50:50 Methanol:Water.
- IS Working Solution: Dilute IS Stock to ~200 ng/mL in 50:50 Methanol:Water.

Validation & Quality Control (Self-Validating Systems)

To ensure the protocol is "trustworthy" and self-correcting, implement the following checks:

System Suitability Test (SST)

Before running samples, inject a neat standard (Middle QC) 5 times.

- Requirement: CV% of Area Ratio < 2.0%.
- Requirement: Retention time shift < 0.1 min.

Isotopic Interference (Cross-Talk) Check

Because the IS is only +4 Da heavier, isotopic contribution is a risk.

- Inject High Standard (no IS): Monitor IS channel (334->185). Signal must be < 5% of IS response.
- Inject Blank + IS (no Analyte): Monitor Analyte channel (330->181). Signal must be < 20% of LLOQ.^[5]

Matrix Factor (MF) Evaluation

Calculate the Matrix Factor to ensure the IS is compensating correctly.

- Target: IS-normalized MF should be close to 1.0 (0.85 – 1.15). If MF < 0.5, significant suppression is occurring; reconsider the LLE solvent or wash steps.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Acid degradation on column or secondary interactions.	Use Ammonium Acetate (buffer) instead of Formic Acid. Ensure pH > 4.5.
Low Recovery	Incorrect pH during extraction.	Omeprazole Sulfide is basic. Add 50 µL of 100mM Ammonium Carbonate (pH 9) to plasma before adding MTBE to drive it into the organic phase.
IS Response Drift	Spray tip clogging or charging.	Divert flow to waste for the first 0.5 min and last 1.5 min of the gradient.
Ghost Peaks	Photodegradation. [6]	Ensure all samples are processed under yellow light or in amber vials.

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